

# Field Application Techniques for Pyrolan in Crop Protection: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Pyrolan*  
CAS No.: *87-47-8*  
Cat. No.: *B1678540*

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## Introduction

**Pyrolan**, a carbamate insecticide, has historically been used in crop protection for the control of various insect pests.<sup>[1]</sup> As a member of the carbamate class of pesticides, its mode of action involves the reversible inhibition of the acetylcholinesterase (AChE) enzyme in the insect nervous system.<sup>[2][3][4]</sup> This document provides detailed application notes and protocols relevant to the field use of **Pyrolan** for research and development purposes. Due to the historical nature of this compound, specific field application data is limited in readily available literature. Therefore, where specific data for **Pyrolan** is unavailable, representative data and protocols for similar carbamate insecticides are provided for illustrative purposes, with appropriate notations.

## Mode of Action

**Pyrolan**, with the chemical name 3-methyl-1-phenylpyrazol-5-yl dimethylcarbamate and manufacturer's code G-22008, functions as a cholinesterase inhibitor.<sup>[1]</sup> In the insect nervous system, the neurotransmitter acetylcholine (ACh) is responsible for transmitting nerve impulses

across cholinergic synapses. After transmission, ACh is broken down by the enzyme acetylcholinesterase (AChE) to terminate the signal. **Pyrolan** binds to the active site of AChE, preventing it from hydrolyzing ACh. This leads to an accumulation of ACh in the synaptic cleft, causing continuous stimulation of nerve fibers, which results in restlessness, hyperexcitability, tremors, convulsions, paralysis, and ultimately, the death of the insect. The inhibition of AChE by carbamates like **Pyrolan** is reversible, in contrast to the irreversible inhibition caused by organophosphate insecticides.

## Target Pests and Crops

Historically, carbamate insecticides have been used to control a broad spectrum of chewing and sucking insect pests in various agricultural settings. While specific target pests for **Pyrolan** are not extensively documented in recent literature, based on the activity of similar carbamates, it would likely be effective against pests such as aphids, leafhoppers, and certain beetle and caterpillar species. Crops that have historically been treated with carbamates include cotton, fruit trees, and vegetables.

## Data Presentation: Application Rates and Efficacy (Illustrative)

Disclaimer: The following tables are illustrative and based on general application rates for carbamate insecticides on representative crops. Specific field trial data for **Pyrolan** is not readily available in the reviewed literature. Researchers should conduct preliminary trials to determine optimal application rates for their specific conditions.

Table 1: Illustrative Foliar Application Rates for **Pyrolan** on Cotton

| Target Pest                                     | Application Rate<br>(Active Ingredient) | Application Volume | Notes                                                                                           |
|-------------------------------------------------|-----------------------------------------|--------------------|-------------------------------------------------------------------------------------------------|
| Cotton Aphid ( <i>Aphis gossypii</i> )          | 0.25 - 0.5 kg a.i./ha                   | 200 - 400 L/ha     | Apply when aphid populations begin to build. Ensure thorough coverage of foliage.               |
| Tarnished Plant Bug ( <i>Lygus lineolaris</i> ) | 0.4 - 0.75 kg a.i./ha                   | 200 - 400 L/ha     | Application timing is critical and should be based on scouting and economic thresholds.         |
| Bollworm ( <i>Helicoverpa zea</i> )             | 0.5 - 1.0 kg a.i./ha                    | 300 - 500 L/ha     | Target early instar larvae for best results. Higher rates may be needed for heavy infestations. |

Table 2: Illustrative Foliar Application Rates for **Pyrolan** on Fruit Trees (e.g., Apples, Peaches)

| Target Pest                           | Application Rate<br>(Active Ingredient) | Application Volume | Notes                                                                          |
|---------------------------------------|-----------------------------------------|--------------------|--------------------------------------------------------------------------------|
| Green Peach Aphid<br>(Myzus persicae) | 0.3 - 0.6 kg a.i./ha                    | 800 - 1500 L/ha    | Apply as a full coverage spray. Timing can be critical, often post-bloom.      |
| Codling Moth (Cydia pomonella)        | 0.5 - 1.0 kg a.i./ha                    | 1000 - 2000 L/ha   | Multiple applications may be necessary based on pest lifecycle and monitoring. |
| Leafrollers                           | 0.4 - 0.8 kg a.i./ha                    | 800 - 1500 L/ha    | Apply when larvae are young and actively feeding.                              |

## Experimental Protocols

The following are detailed, generalized methodologies for key experiments related to the field application of insecticides like **Pyrolan**.

### Protocol for Efficacy Evaluation Against Aphids

Objective: To determine the efficacy of **Pyrolan** in controlling aphid populations on a selected crop.

Materials:

- **Pyrolan** formulation of known concentration
- Test crop (e.g., cotton, bell peppers) infested with a known aphid species (e.g., Aphis gossypii)
- Pressurized spray equipment (e.g., backpack sprayer)
- Water

- Adjuvant (if recommended)
- Randomized complete block design with a minimum of 4 replicates
- Plot size appropriate for the crop and application method
- Data collection sheets, hand lens, or other counting aids

#### Methodology:

- Plot Establishment: Establish experimental plots in a field with a uniform and sufficient aphid infestation.
- Treatment Preparation: Prepare the **Pyrolan** spray solution at the desired concentrations (e.g., 0.25, 0.5, and 1.0 kg a.i./ha) in water. Include a water-only control and a positive control with a standard commercial insecticide.
- Application: Apply the treatments to the designated plots using a calibrated sprayer to ensure uniform coverage. Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- Data Collection:
  - Pre-treatment count: Before application, count the number of aphids on a predetermined number of leaves or plant parts per plot.
  - Post-treatment counts: At set intervals (e.g., 24, 48, 72 hours, and 7 days) after application, repeat the aphid counts on the same or similar plant parts.
- Data Analysis:
  - Calculate the percentage of mortality for each treatment, correcting for natural mortality in the control plots using Abbott's formula:  $\text{Corrected \% Mortality} = [1 - (n \text{ in } T \text{ after treatment} / n \text{ in } C \text{ after treatment})] * 100$  where n is the number of insects, T is the treated plot, and C is the control plot.
  - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Protocol for Phytotoxicity Assessment

Objective: To evaluate the potential for **Pyrolan** to cause phytotoxic effects on the target crop.

Materials:

- **Pyrolan** formulation
- Healthy, young plants of the target crop
- Spray equipment
- Greenhouse or controlled environment facility
- Rating scale for phytotoxicity assessment

Methodology:

- Plant Preparation: Grow a sufficient number of healthy, uniform plants of the target crop.
- Treatment Application: Apply **Pyrolan** at 1x and 2x the proposed field application rate. Include a water-only control. Ensure complete and uniform coverage of the foliage.
- Observation:
  - Visually assess the plants for any signs of phytotoxicity at regular intervals (e.g., 1, 3, 7, and 14 days after treatment).
  - Symptoms to look for include: leaf burn, chlorosis (yellowing), necrosis (tissue death), stunting, and malformation.
- Rating:
  - Use a rating scale (e.g., 0 = no injury, 1 = slight spotting, 2 = moderate spotting and/or some necrosis, 3 = severe spotting and necrosis, 4 = plant death) to quantify the level of phytotoxicity.
- Data Analysis: Analyze the rating data to determine if there are significant differences in phytotoxicity between the treatments and the control.

## Protocol for Residue Analysis in Plant Material

Objective: To determine the concentration of **Pyrolan** residues in a treated crop over time.

Materials:

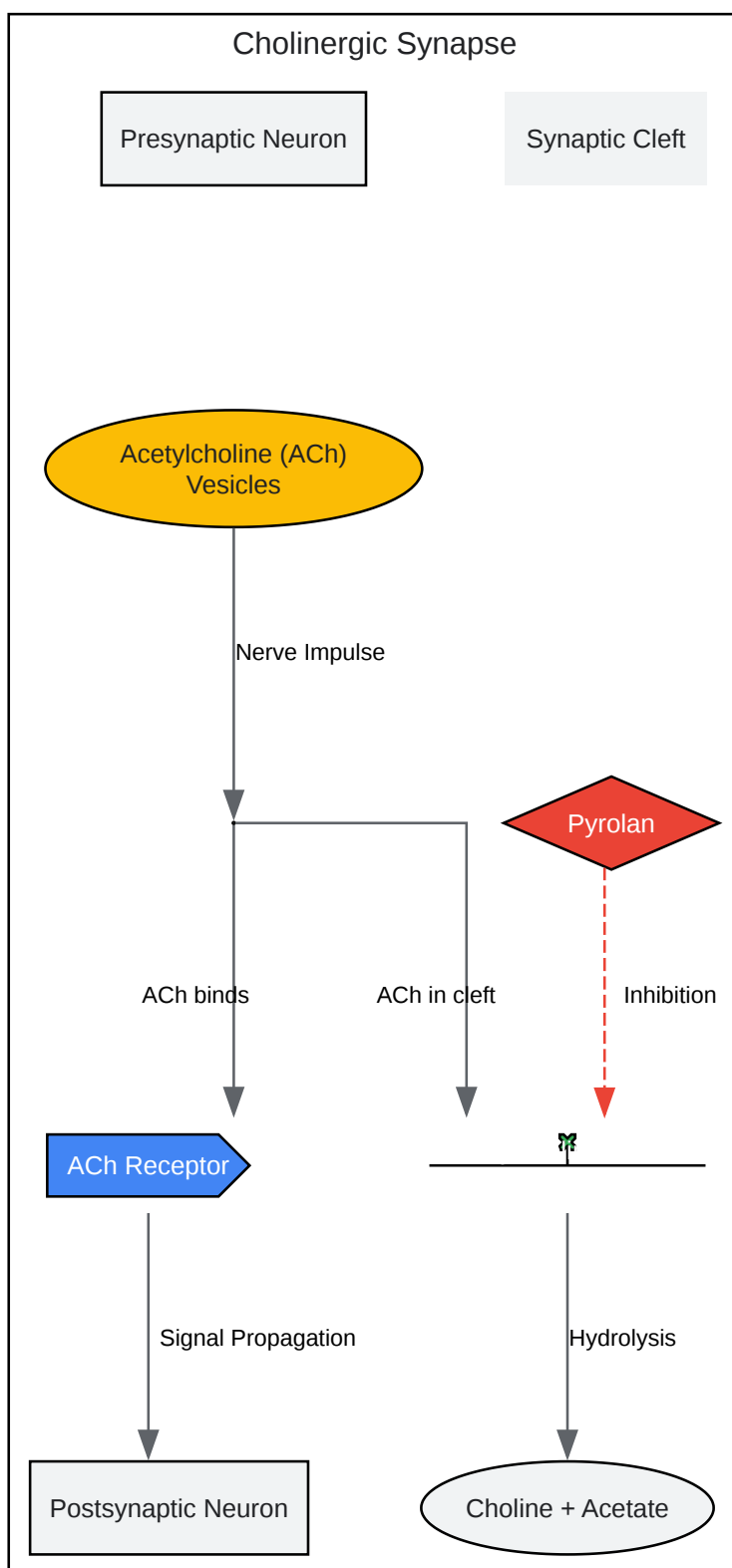
- **Pyrolan**-treated crop samples
- Analytical standards of **Pyrolan**
- Homogenizer
- Centrifuge
- Solid-phase extraction (SPE) cartridges
- High-performance liquid chromatography (HPLC) or gas chromatography (GC) system with a suitable detector (e.g., mass spectrometer - MS)
- Appropriate solvents (e.g., acetonitrile, hexane)

Methodology:

- Sample Collection: Collect samples of the treated crop (e.g., leaves, fruit) at various time points after the final application of **Pyrolan** (e.g., 0, 1, 3, 7, 14, and 21 days).
- Sample Preparation (QuEChERS method - Quick, Easy, Cheap, Effective, Rugged, and Safe):
  - Homogenize a known weight of the plant material.
  - Extract the homogenized sample with an organic solvent (e.g., acetonitrile).
  - Add salts to induce phase separation.
  - Centrifuge the sample to separate the layers.
  - Clean up the extract using dispersive solid-phase extraction (d-SPE) to remove interfering matrix components.

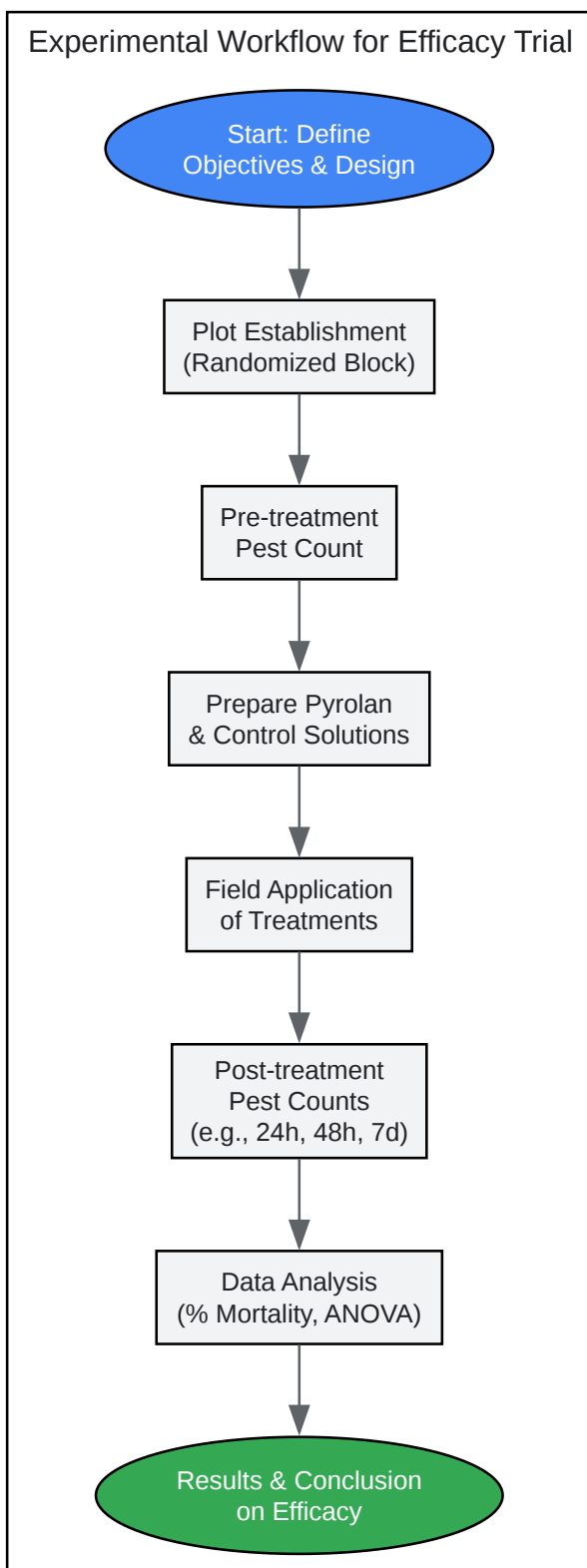
- Analysis:
  - Inject an aliquot of the final extract into the HPLC-MS/MS or GC-MS system.
  - Quantify the concentration of **Pyrolan** by comparing the peak area of the sample to a calibration curve prepared from analytical standards.
- Data Reporting: Report the residue levels in mg/kg (ppm) for each time point. This data is crucial for establishing pre-harvest intervals (PHIs).

## Mandatory Visualizations



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Caption: Cholinergic signaling pathway and the inhibitory action of **Pyrolan**.



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Caption: Generalized workflow for a **Pyrolan** field efficacy trial.

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## References

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